

# Long-term stability of APX-115 free base stock solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: APX-115 free base

Cat. No.: B2422657

[Get Quote](#)

## Technical Support Center: APX-115 Free Base

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term stability, storage, and handling of **APX-115 free base** stock solutions.

## Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **APX-115 free base**?

A1: **APX-115 free base** is soluble in DMSO.<sup>[1][2][3][4][5]</sup> It is recommended to prepare a concentrated stock solution, for example, at 10 mM or higher, in anhydrous, high-purity DMSO. To aid dissolution, gentle warming to 37°C, vortexing, or sonication can be used. Always visually inspect the solution to ensure the compound is fully dissolved before storage or use.

Q2: What are the recommended storage conditions for **APX-115 free base** stock solutions?

A2: For long-term stability, it is crucial to store APX-115 stock solutions correctly. Aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. The powdered form of APX-115 is stable for up to 3 years when stored at -20°C.

Q3: Can I store my APX-115 stock solution at 4°C?

A3: Some suppliers suggest that for short-term use within one week, aliquots can be stored at 4°C. However, for optimal stability and to minimize degradation, storage at -20°C or -80°C is strongly recommended for any period longer than a day.

Q4: I observed precipitation in my DMSO stock solution after thawing. What should I do?

A4: Precipitation can occur, especially after freeze-thaw cycles. This may be due to the concentration being too high or the absorption of water by DMSO, which is highly hygroscopic. Gentle warming of the solution to 37°C and vortexing or sonication can help redissolve the precipitate. If the precipitate does not dissolve, the actual concentration of your solution may be lower than intended. Using fresh, anhydrous DMSO is critical for maintaining solubility.

Q5: How does APX-115 work?

A5: APX-115, also known as Isuzinaxib, is a potent, orally active pan-NADPH oxidase (Nox) inhibitor. It targets various Nox isoforms, including Nox1, Nox2, and Nox4, thereby reducing the production of reactive oxygen species (ROS). This inhibitory action helps to mitigate oxidative stress and inflammation, which are implicated in conditions like diabetic kidney disease.

## Data on Stock Solution Stability

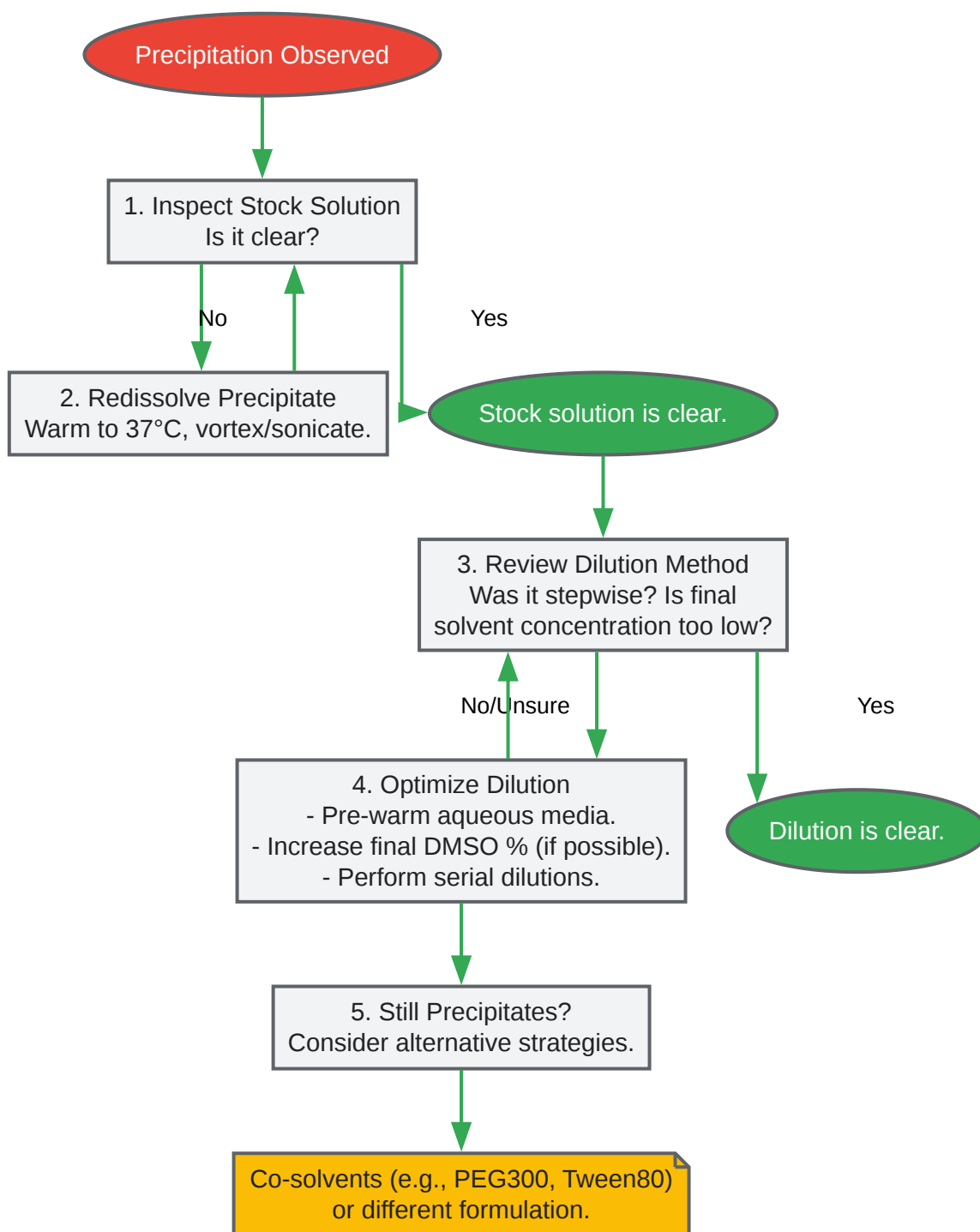
The following table summarizes the recommended storage conditions and expected stability for **APX-115 free base**.

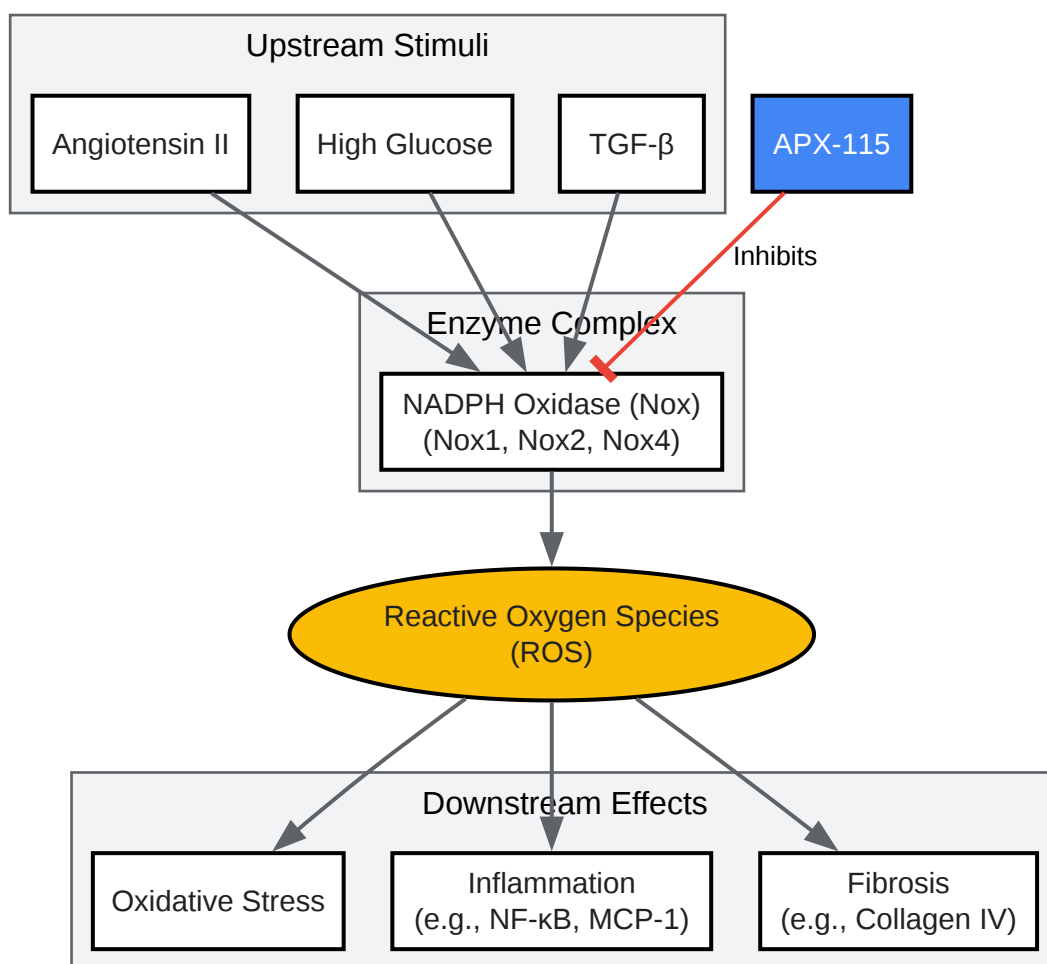
Form	Solvent	Storage Temperature	Stability Period	Source(s)
Stock Solution	DMSO	-80°C	Up to 6 months	
DMSO	-20°C	Up to 1 month		
Powder	N/A	-20°C	Up to 3 years	

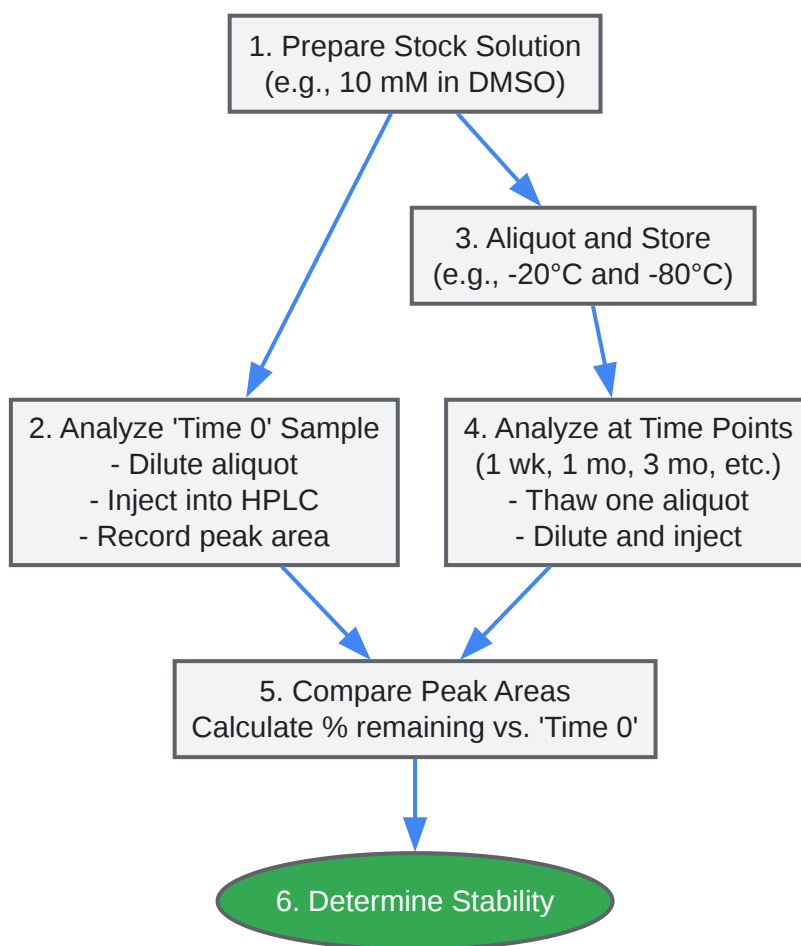
## Troubleshooting Guide

Issue: Precipitate forms in the stock solution upon storage or after dilution into aqueous media.

This is a common issue with hydrophobic small molecules. Follow this workflow to troubleshoot:







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. APX-115 | NADPH-oxidase | TargetMol [targetmol.com]
- 2. glpbio.com [glpbio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. allgenbio.com [allgenbio.com]

- To cite this document: BenchChem. [Long-term stability of APX-115 free base stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2422657#long-term-stability-of-apx-115-free-base-stock-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)